

An In-depth Technical Guide to 6-Methyl-3,5-heptadien-2-one

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Compound of Interest

Compound Name: 6-Methyl-3,5-heptadien-2-one

Cat. No.: B091463

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This technical guide provides a comprehensive overview of **6-Methyl-3,5-heptadien-2-one**, a significant compound in the flavor and fragrance industry with potential applications in chemical synthesis. This document outlines its chemical identity, including its IUPAC name and various synonyms, and presents its physicochemical properties in a structured format.

Chemical Identity

6-Methyl-3,5-heptadien-2-one is an organic compound classified as an enone.^{[1][2]} It is a key intermediate in various industrial applications, including the synthesis of specialty chemicals and pharmaceuticals.^[3] The molecule exists as stereoisomers, primarily the (E) and (Z) forms, which may have different sensory properties.

1.1. IUPAC Name

The formal IUPAC name for this compound specifies the stereochemistry of the double bonds.

The most commonly referenced isomer is:

- (3E)-6-methylhepta-3,5-dien-2-one^{[2][4]}

The (Z)-isomer is identified as:

- (3Z)-6-methylhepta-3,5-dien-2-one^{[4][5]}

1.2. Synonyms

The compound is known by a multitude of synonyms in commercial and scientific literature. The following table summarizes the most common names and identifiers.

Synonym	Reference
Methylheptadienone	[4]
3,5-Heptadien-2-one, 6-methyl-	[4]
2-Methylhepta-2,4-dien-6-one	[4]
6-Methylhepta-3,5-dien-2-one	[4]
6-Methyl-trans-3,5-heptadien-2-one	[4]
(E)-6-Methyl-3,5-heptadien-2-one	[4]
FEMA No. 3363	[4]
6-Methyl-3,5-heptadienone-2	[5] [6]
2-methyl-2,4-heptadien-6-one	[6]
6-Methyl-hepta-3,5-diene-2-one	[6]

CAS Registry Number: 1604-28-0[\[4\]](#)[\[6\]](#)

Physicochemical Properties

A summary of the key physicochemical properties of **6-Methyl-3,5-heptadien-2-one** is presented below. These properties are crucial for its handling, application, and in silico modeling.

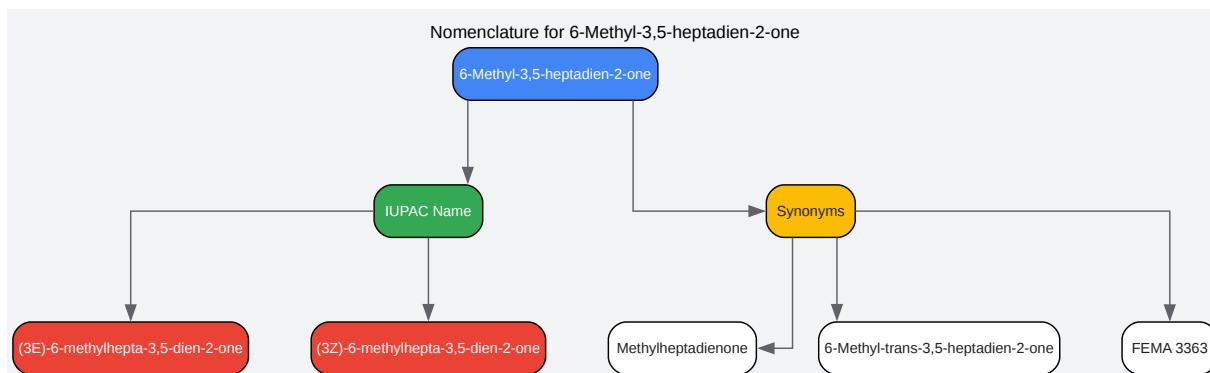
Property	Value
Molecular Formula	C ₈ H ₁₂ O
Molecular Weight	124.18 g/mol
Appearance	Clear colorless to light yellow liquid[3][7]
Odor	Cinnamon-like with a coconut undertone[7][8]
Boiling Point	189 - 191 °C
Density	0.89 g/cm ³
Refractive Index	n _{20/D} 1.533 - 1.537
Solubility	Miscible with alcohol, immiscible in water[7]
Flash Point	177.00 °F (80.56 °C)

Occurrence and Applications

6-Methyl-3,5-heptadien-2-one has been reported to occur naturally in various plants and food items, including lavandin oil, grapes, tomatoes, green tea, and cooked rice.[7] Due to its distinct aroma, it is utilized as a flavoring agent in food products and as a fragrance component in perfumes.[3] Furthermore, its chemical structure makes it a valuable intermediate in the synthesis of more complex molecules for the pharmaceutical and agrochemical industries.[3]

Logical Relationships of Nomenclature

The following diagram illustrates the hierarchical and synonymous relationships between the various names used for **6-Methyl-3,5-heptadien-2-one**.



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Caption: Nomenclature hierarchy for **6-Methyl-3,5-heptadien-2-one**.

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